

Essential Safety and Logistical Information for Handling Regelidine

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Compound of Interest

Compound Name: *Regelidine*

Cat. No.: *B10819576*

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This document provides comprehensive guidance on the necessary personal protective equipment (PPE), operational procedures, and disposal plans for **Regelidine**.

Hazard Identification and Personal Protective Equipment

Regelidine is a compound that presents several health and environmental hazards.^[1] It is harmful if swallowed, suspected of causing cancer, and is toxic to aquatic life with long-lasting effects.^[1] Therefore, strict adherence to safety protocols and the use of appropriate personal protective equipment are mandatory.

Recommended Personal Protective Equipment (PPE)

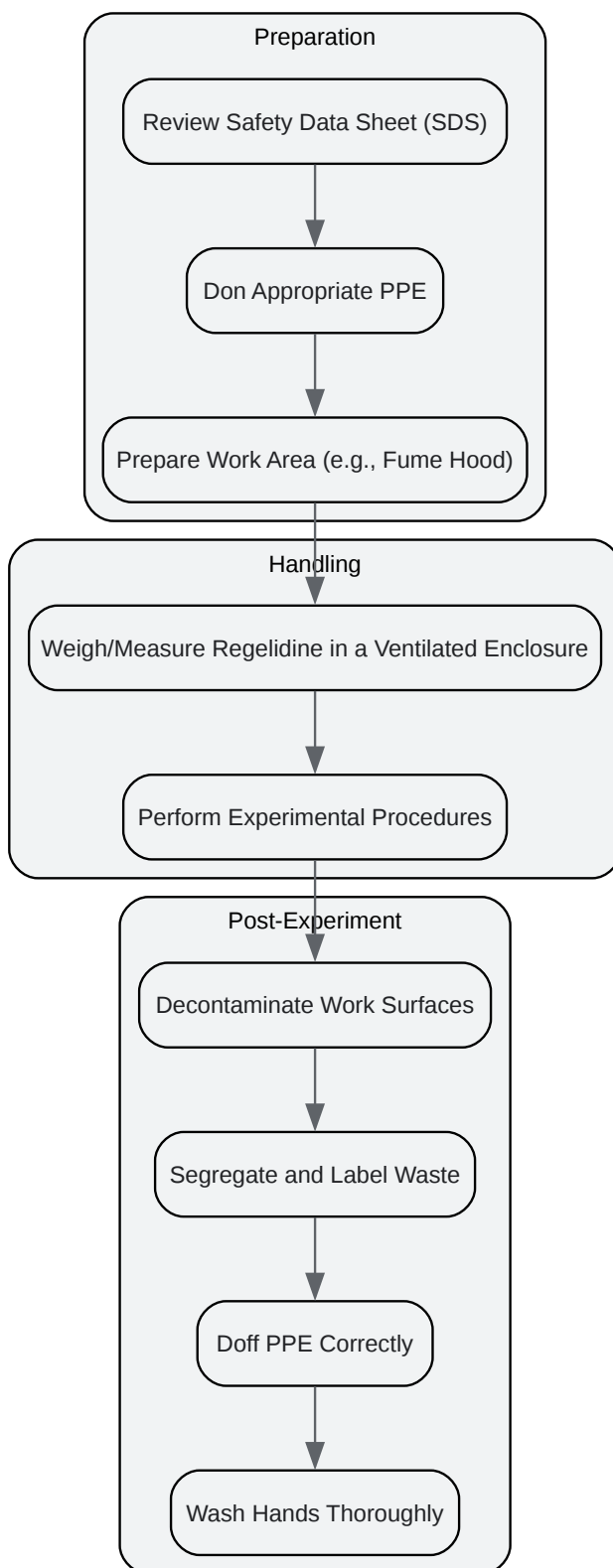
| PPE Category | Item | Specification |
|-------------------------|---|--|
| Eye and Face Protection | Safety Glasses with Side Shields | Must comply with EN166 or other appropriate government standards such as NIOSH (US) or CSA (Canada). |
| Face Shield | Recommended for splash protection during bulk handling or when there is a significant risk of exposure. | |
| Hand Protection | Chemical-Resistant Gloves | Impervious gloves made of nitrile rubber, neoprene, or other resistant material. Gloves must be inspected prior to use. |
| Body Protection | Protective Clothing | A lab coat or a disposable gown made of a low-permeability, lint-free fabric with a solid front, long sleeves, and tight-fitting cuffs. ^[2] |
| Apron | A chemically resistant apron should be worn over the lab coat when handling larger quantities. | |
| Respiratory Protection | Respirator | Where risk assessment shows air-purifying respirators are appropriate, use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges as a backup to engineering controls. If the respirator is the sole means of protection, use a full-face supplied air respirator. |

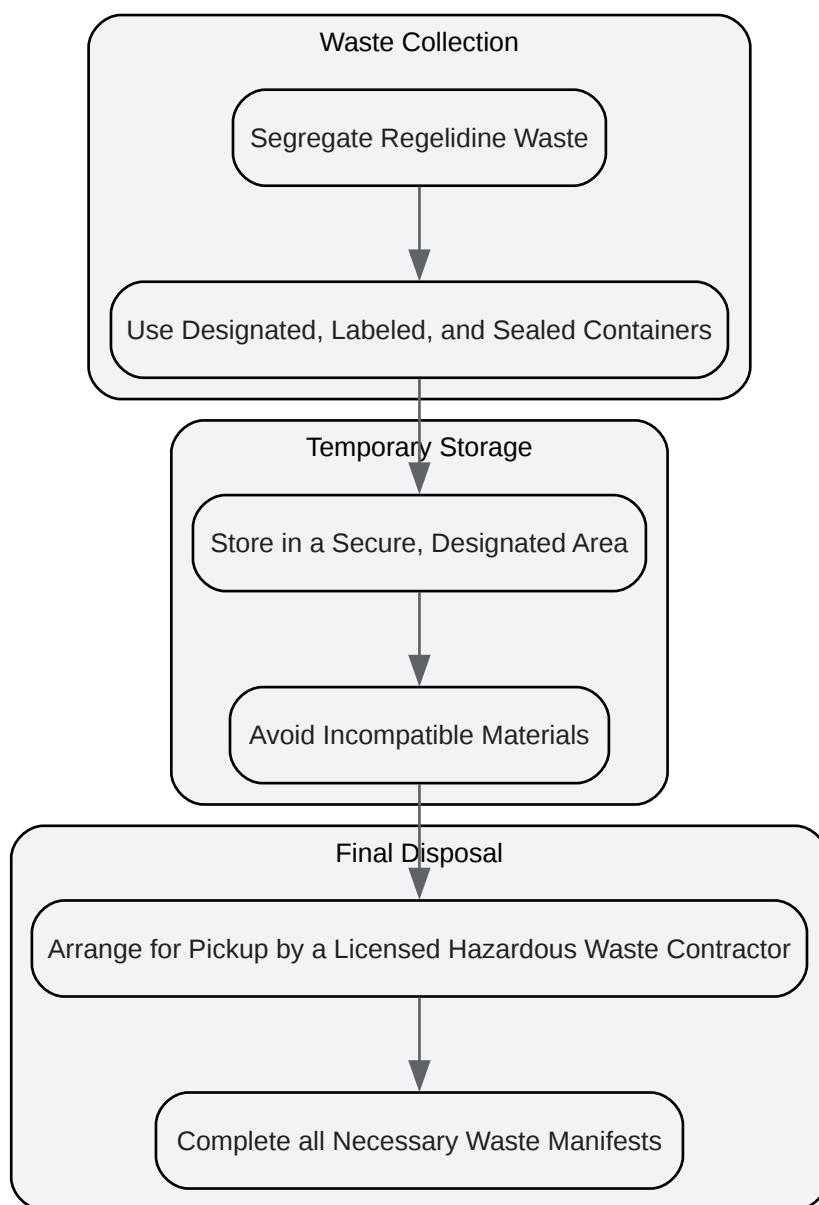
Hygiene Measures Immediately change contaminated clothing.^{[1][3]} Apply preventive skin protection. Wash hands and face thoroughly after handling. Do not eat, drink, or smoke in areas where **Regelidine** is handled or stored.

Operational Plan for Handling Regelidine

A systematic approach to handling **Regelidine** in a laboratory setting is crucial to minimize exposure and ensure safety.

Experimental Workflow for Safe Handling





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References

- 1. [sigmaaldrich.com](https://www.sigmaaldrich.com) [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 2. eTool : Hospitals - Pharmacy - Personal Protective Equipment (PPE) | Occupational Safety and Health Administration [[osha.gov](https://www.osha.gov)]
- 3. [sigmaaldrich.com](https://www.sigmaaldrich.com) [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
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